

stability and storage of 4-Azide-TFP-Amide-SS-Sulfo-NHS solutions

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Compound of Interest

Compound Name: 4-Azide-TFP-Amide-SS-Sulfo-NHS

Cat. No.: B15553893

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Technical Support Center: 4-Azide-TFP-Amide-SS-Sulfo-NHS

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and storage of **4-Azide-TFP-Amide-SS-Sulfo-NHS** solutions. Below you will find frequently asked questions (FAQs) and troubleshooting guides to address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for solid **4-Azide-TFP-Amide-SS-Sulfo-NHS**?

A1: The solid form of **4-Azide-TFP-Amide-SS-Sulfo-NHS** should be stored at -20°C, protected from light and moisture. It is crucial to handle the vial with care to prevent the introduction of moisture, which can lead to hydrolysis of the Sulfo-NHS ester.

Q2: How should I prepare and store stock solutions of **4-Azide-TFP-Amide-SS-Sulfo-NHS**?

A2: Stock solutions should be prepared in a dry, water-miscible organic solvent such as dimethyl sulfoxide (DMSO) or dimethylformamide (DMF).[1] It is highly recommended to use anhydrous solvents to minimize hydrolysis. Once prepared, stock solutions should be aliquoted into single-use volumes and stored at -20°C, protected from light. To prevent condensation of moisture into the solution, allow aliquots to equilibrate to room temperature before opening.

Q3: What is the stability of the Sulfo-NHS TFP-ester in aqueous solutions?

A3: The Sulfo-NHS ester moiety is susceptible to hydrolysis in aqueous solutions, a reaction that is highly dependent on pH. Tetrafluorophenyl (TFP) esters are significantly more stable towards hydrolysis than standard N-hydroxysuccinimide (NHS) esters, particularly at basic pH. [2][3][4][5][6] This increased stability allows for more efficient conjugation reactions.

Q4: What is the stability of the aryl azide and disulfide bond components?

A4: The aryl azide group is generally stable under typical storage and conjugation conditions but is sensitive to UV light, which is used for its photo-activation.[7][8] It is also incompatible with reducing agents like DTT or 2-mercaptoethanol, which will reduce the azide to an amine. The disulfide bond is stable under most conjugation conditions but can be cleaved by reducing agents such as dithiothreitol (DTT), tris(2-carboxyethyl)phosphine (TCEP), or 2-mercaptoethanol.

Stability Data

The stability of the active ester is critical for successful conjugation. The following tables summarize the hydrolysis half-life of TFP esters compared to standard NHS esters at various pH levels.

Table 1: Comparative Hydrolysis Half-life of TFP Ester vs. NHS Ester on a Self-Assembled Monolayer[2]

pH	TFP Ester Half-life	NHS Ester Half-life
7.0	~10.5 hours	~5.8 hours
8.0	~6.9 hours	~2.2 hours
10.0	~6.4 hours	~39 minutes

Data from a study on self-assembled monolayers, which provides a good indication of the relative stability in aqueous environments.

Troubleshooting Guides

Problem 1: Low or No Conjugation Efficiency

Possible Cause	Troubleshooting Steps
Hydrolysis of the Sulfo-NHS TFP-ester	- Prepare fresh stock solutions in anhydrous DMSO or DMF. - Allow the reagent vial to warm to room temperature before opening to prevent moisture condensation. - Perform the conjugation reaction immediately after preparing the aqueous reaction mixture. - Maintain the reaction pH within the optimal range (typically 7.2-8.5 for amine reactivity).
Inactive target molecule	- Ensure the primary amine groups on your protein, peptide, or other molecule are available for reaction. - Perform a buffer exchange if your sample is in a buffer containing primary amines (e.g., Tris, glycine). [9]
Incorrect buffer composition	- Avoid buffers containing primary amines (e.g., Tris, glycine) or thiols. - Use a non-amine, non-carboxylate buffer such as phosphate-buffered saline (PBS) or HEPES at the recommended pH.
Insufficient molar excess of the reagent	- Increase the molar excess of the 4-Azide-TFP-Amide-SS-Sulfo-NHS reagent in the reaction mixture. A 10- to 50-fold molar excess is a common starting point.

Problem 2: Unintended Cleavage of the Disulfide Bond

Possible Cause	Troubleshooting Steps
Presence of reducing agents	- Ensure that no reducing agents (e.g., DTT, TCEP, 2-mercaptoethanol) are present in any of the buffers or solutions used during the conjugation reaction.
Instability of the disulfide bond in the experimental conditions	- If disulfide bond cleavage is desired, perform it as a separate step after the initial conjugation using an appropriate concentration of a reducing agent.

Problem 3: Premature Activation or Degradation of the Aryl Azide

Possible Cause	Troubleshooting Steps
Exposure to UV light	- Protect the reagent and all solutions containing it from light, especially UV light, by using amber vials or wrapping containers in foil.
Presence of reducing agents	- Avoid reducing agents in the reaction buffers, as they can reduce the azide group to a primary amine, rendering it non-photoreactive.

Experimental Protocols

Protocol 1: General Procedure for Protein Labeling

This protocol outlines a general method for labeling a protein with **4-Azide-TFP-Amide-SS-Sulfo-NHS**.

- Prepare the Protein Solution:
 - Dissolve the protein in an amine-free buffer (e.g., 100 mM sodium phosphate, 150 mM NaCl, pH 7.5) at a concentration of 1-5 mg/mL.
 - If the protein is in a buffer containing primary amines (e.g., Tris), perform a buffer exchange using a desalting column or dialysis.

- Prepare the Reagent Stock Solution:
 - Allow the vial of **4-Azide-TFP-Amide-SS-Sulfo-NHS** to warm to room temperature.
 - Immediately before use, dissolve the reagent in anhydrous DMSO to a concentration of 10 mM.
- Perform the Conjugation Reaction:
 - Add a 20-fold molar excess of the 10 mM reagent stock solution to the protein solution. Ensure the final DMSO concentration is below 10% of the total reaction volume.
 - Incubate the reaction for 30-60 minutes at room temperature or for 2 hours on ice.
- Purify the Conjugate:
 - Remove unreacted reagent by passing the reaction mixture through a desalting column equilibrated with the desired storage buffer (e.g., PBS).

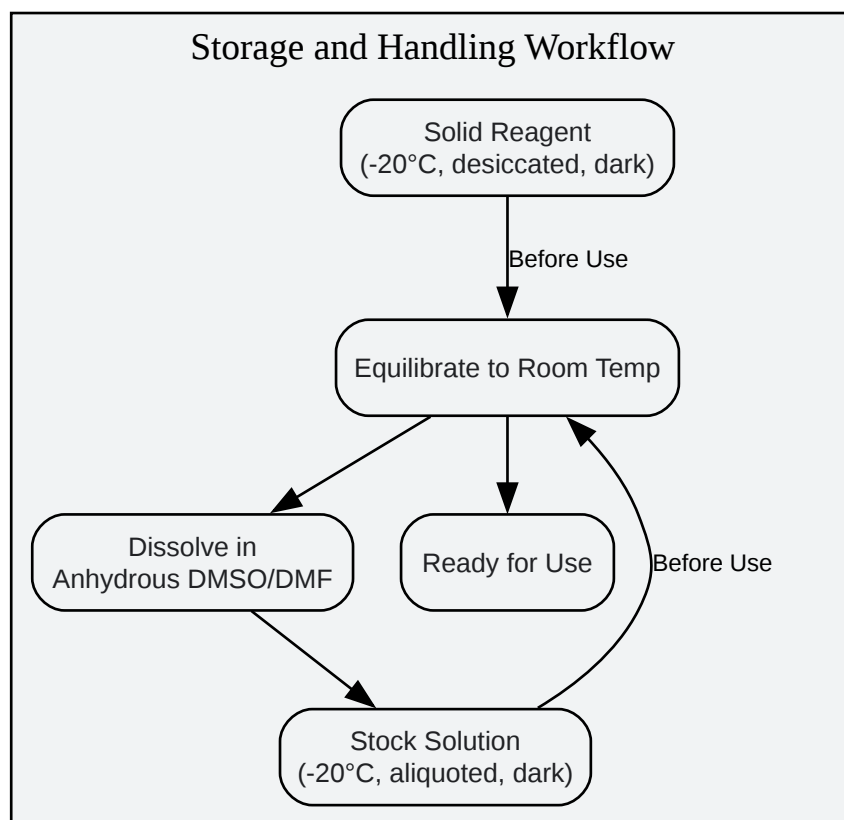
Protocol 2: Assessing the Stability of 4-Azide-TFP-Amide-SS-Sulfo-NHS Solutions

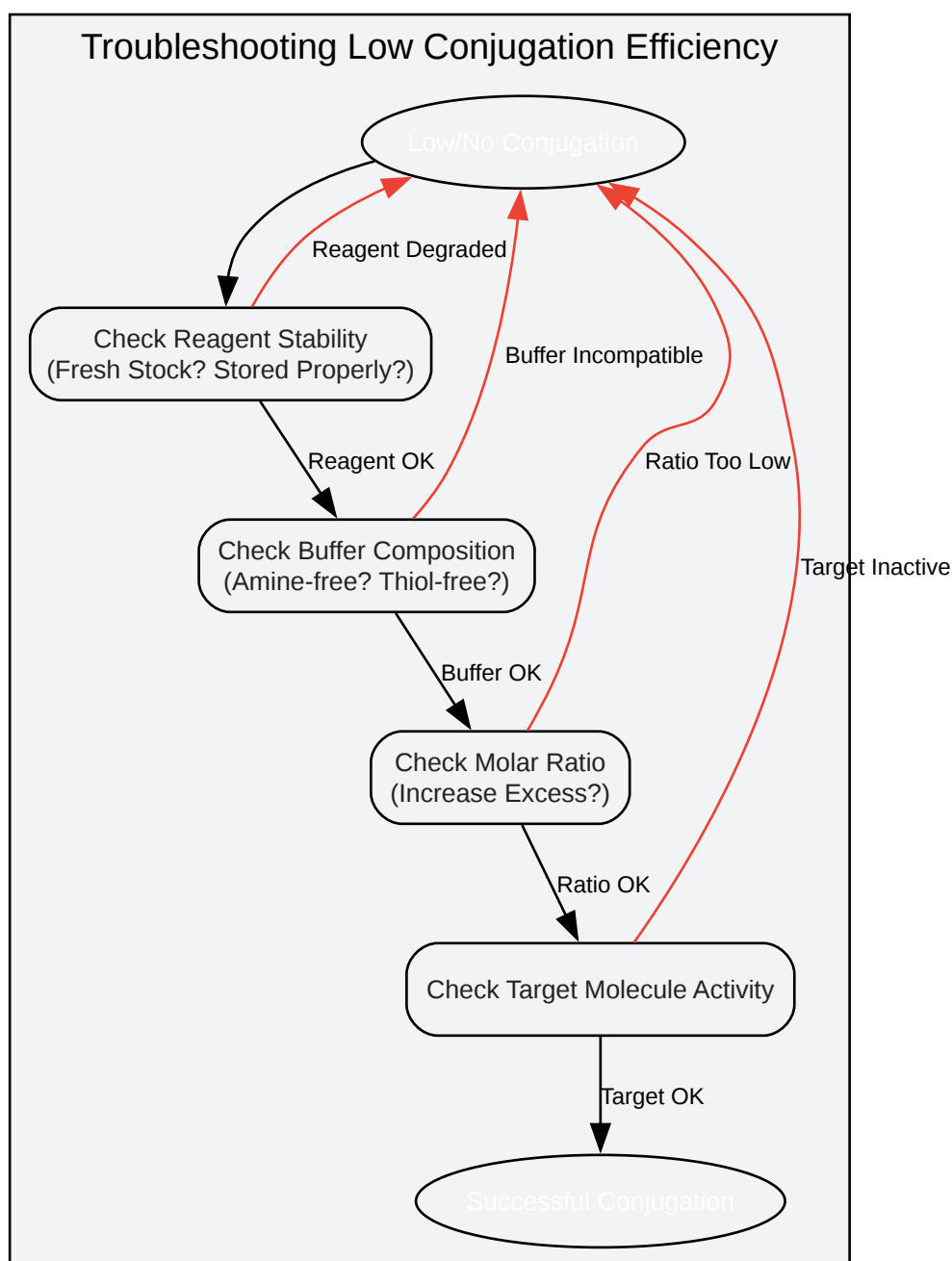
This protocol describes a method to assess the stability of the reagent in a given buffer using UV-Vis spectrophotometry to monitor the hydrolysis of the TFP ester.

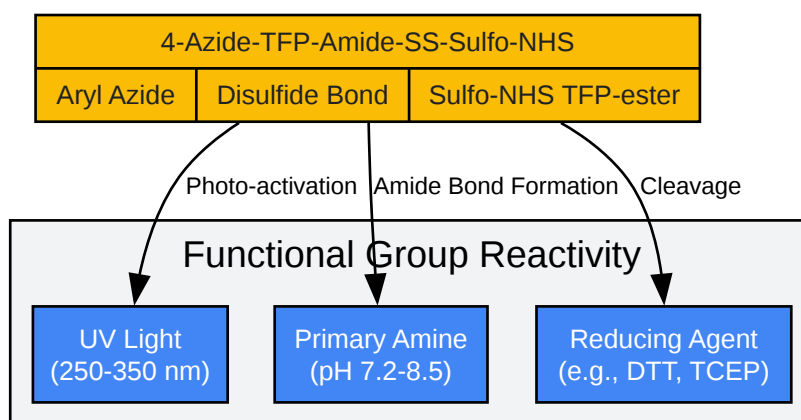
- Prepare Solutions:
 - Prepare the desired aqueous buffer at a specific pH.
 - Prepare a concentrated stock solution of **4-Azide-TFP-Amide-SS-Sulfo-NHS** in anhydrous DMSO.
- Initiate Hydrolysis:
 - Dilute the DMSO stock solution into the aqueous buffer to a final concentration suitable for spectrophotometric analysis (e.g., 1 mM).
- Monitor Hydrolysis:

- Immediately measure the absorbance of the solution at 260 nm at time zero.
- Continue to measure the absorbance at regular intervals over several hours. An increase in absorbance at 260 nm corresponds to the release of the N-hydroxysulfosuccinimide byproduct of hydrolysis.
- Data Analysis:
 - Plot the absorbance at 260 nm versus time to observe the rate of hydrolysis. The half-life of the ester can be calculated from this data.

Visualizations







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References

- 1. Recent Mass Spectrometry-based Techniques and Considerations for Disulfide Bond Characterization in Proteins - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A Tetrafluorophenyl Activated Ester Self-Assembled Monolayer for the Immobilization of Amine-Modified Oligonucleotides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Tetrafluorophenyl esters - Wikipedia [en.wikipedia.org]
- 4. pubs.acs.org [pubs.acs.org]
- 5. A tetrafluorophenyl activated ester self-assembled monolayer for the immobilization of amine-modified oligonucleotides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. lumiprobe.com [lumiprobe.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. documents.thermofisher.com [documents.thermofisher.com]
- 9. interchim.fr [interchim.fr]
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